

Safe Disposal of Vevorisertib Trihydrochloride: A Procedural Guide

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Compound of Interest

Compound Name: Vevorisertib trihydrochloride

Cat. No.: B10828103

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper disposal of **Vevorisertib trihydrochloride**, a potent and selective pan-AKT serine/threonine kinase inhibitor. Given its biological activity, it is crucial to handle and dispose of this compound with the utmost care to ensure personnel safety and environmental protection. The following procedures are based on best practices for the disposal of potent, biologically active research compounds, often managed as cytotoxic waste.

Chemical and Physical Properties

A summary of the known quantitative data for **Vevorisertib trihydrochloride** is presented below for easy reference.

Property	Value
Synonyms	ARQ 751 trihydrochloride
CAS Number	1416775-08-0
Molecular Formula	C ₃₅ H ₄₁ Cl ₃ N ₈ O
Molecular Weight	696.1 g/mol
Storage (Powder)	2 years at -20°C
Storage (in DMSO)	2 weeks at 4°C, 6 months at -80°C

Experimental Protocols: Disposal of Vevorisertib Trihydrochloride

The following step-by-step methodology outlines the recommended procedure for the disposal of **Vevorisertib trihydrochloride** and associated contaminated materials.

1. Personal Protective Equipment (PPE) and Hazard Assessment:

- Before handling **Vevorisertib trihydrochloride**, a comprehensive risk assessment should be conducted.
- Always wear appropriate PPE, including a lab coat, safety goggles, and nitrile gloves. For handling the powder form, a properly fitted respirator may be necessary to avoid inhalation.

2. Segregation of Waste:

- All waste contaminated with **Vevorisertib trihydrochloride** must be segregated from regular laboratory trash.
- This includes unused or expired compounds, solutions containing the compound, contaminated consumables (e.g., pipette tips, tubes, flasks), and contaminated PPE.

3. Waste Collection and Labeling:

- Solid Waste:
 - Place all solid waste contaminated with **Vevorisertib trihydrochloride** into a designated, leak-proof, and puncture-resistant container.
 - This container should be clearly labeled as "Cytotoxic Waste" or "Chemical Waste for Incineration" and include the name of the compound.
- Liquid Waste:
 - Collect all liquid waste containing **Vevorisertib trihydrochloride** in a sealed, shatter-resistant container.

- The container must be clearly labeled with "Cytotoxic Liquid Waste," the name of the compound, and any solvents used.
- Do not mix with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Sharps Waste:
 - Any sharps (e.g., needles, syringes) contaminated with **Vevorisertib trihydrochloride** must be disposed of in a designated sharps container that is also labeled as "Cytotoxic Waste."

4. Decontamination of Work Surfaces:

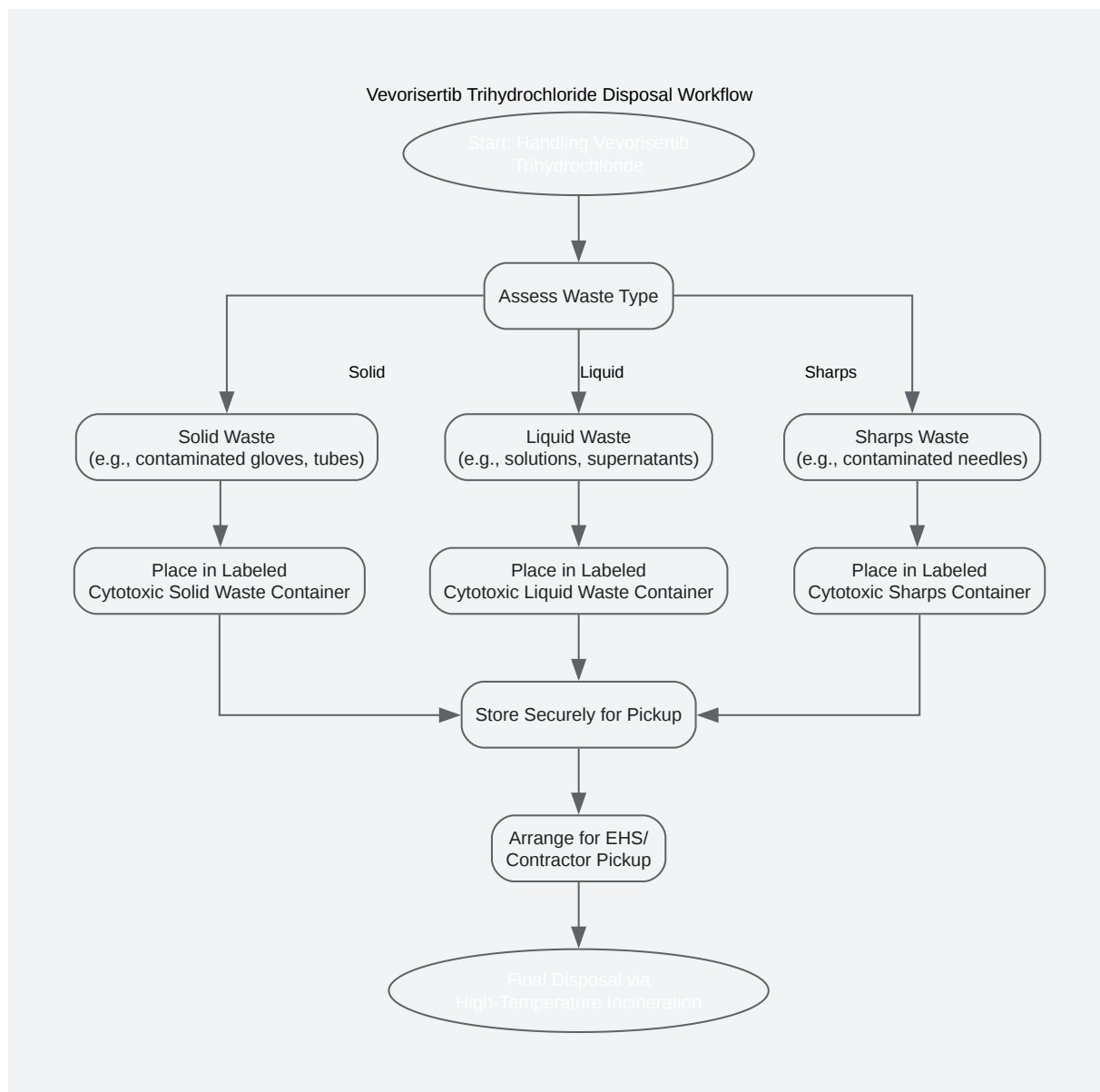
- After handling the compound, thoroughly decontaminate all work surfaces with an appropriate cleaning agent.
- All materials used for decontamination (e.g., wipes, absorbent pads) should be disposed of as cytotoxic solid waste.

5. Final Disposal:

- Store the sealed and labeled waste containers in a designated, secure area until they can be collected by your institution's EHS or a licensed hazardous waste disposal contractor.
- The primary method for the disposal of cytotoxic waste is high-temperature incineration.

Logical Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of **Vevorisertib trihydrochloride**.



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Caption: Disposal workflow for **Vevorisertib trihydrochloride**.

Disclaimer: The information provided in this guide is intended for trained laboratory personnel. Always consult your institution's specific environmental health and safety guidelines and the Safety Data Sheet (SDS) for **Vevorisertib trihydrochloride** before handling and disposal. If a specific SDS is not available, a thorough risk assessment based on the potent biological activity of the compound is mandatory.

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